

# An In-depth Technical Guide to Reactive Red 4 (C.I. 18105)

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## Compound of Interest

Compound Name: *Reactive Red 4*

Cat. No.: *B097997*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and application of **Reactive Red 4** (C.I. 18105), a monochlorotriazine azo dye. The information is curated for professionals in research and development, offering detailed data and experimental protocols.

## Core Chemical and Physical Properties

**Reactive Red 4** is a synthetic anionic dye known for its vibrant red shade and its ability to form covalent bonds with substrates, leading to excellent colorfastness.<sup>[1]</sup> It is primarily used in the textile industry for dyeing cellulosic fibers such as cotton and viscose.<sup>[1][2]</sup>

## Identity and Structure

The dye is classified as a single azo compound containing a reactive monochlorotriazine group.<sup>[2]</sup> This group is key to its functionality, allowing it to react with hydroxyl or amino groups on fibers under alkaline conditions.

Table 1: Chemical Identification of **Reactive Red 4**

Identifier	Value
Chemical Name	tetrasodium 5-(benzoylamino)-3-[[5-[[4-chloro-6- [[4-sulfonatophenyl)amino]-1,3,5-triazin-2- yl]amino]-2-sulfonatophenyl]azo]-4- hydroxynaphthalene-2,7-disulfonate
C.I. Generic Name	Reactive Red 4
C.I. Number	18105[2]
CAS Number	17681-50-4[1][2][3]
Molecular Formula	C <sub>32</sub> H <sub>19</sub> ClN <sub>8</sub> Na <sub>4</sub> O <sub>14</sub> S <sub>4</sub> [1][2][3]
Molecular Weight	995.21 g/mol [1][2]
Synonyms	Cibacron Brilliant Red 3B-A, Procion Reactive Red 4, Red B[1][3]

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Caption: 2D Chemical Structure of **Reactive Red 4** (tetrasodium salt).

## Physicochemical Properties

The physical properties of **Reactive Red 4** make it suitable for aqueous dyeing processes. Its multiple sulfonate groups ensure good water solubility.

Table 2: Physicochemical Data for **Reactive Red 4**

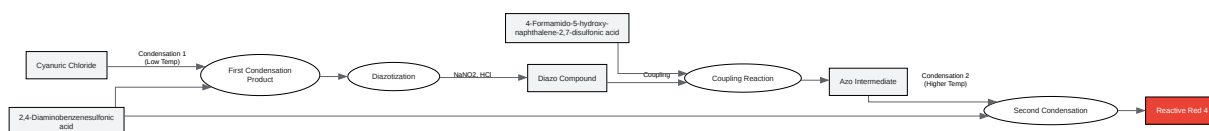
Property	Value	Conditions
Appearance	Deep red / Red to purple powder[2]	Ambient
Water Solubility	50 g/L[2]	25 °C
UV-Vis $\lambda_{\text{max}}$	~524 nm	In water (Value for structurally similar C.I. Reactive Red 5)[4]
Color Fastness (ISO)	Light: 4-5, Soaping: 4-5[2]	Cotton

## Synthesis and Manufacturing

The synthesis of **Reactive Red 4** is a multi-step process involving the sequential reaction of key aromatic intermediates with a triazine core.[3] The general manufacturing method involves condensation, diazotization, and coupling reactions.[2]

### General Synthesis Pathway

The process begins with cyanuric chloride (2,4,6-trichloro-1,3,5-triazine), which undergoes sequential nucleophilic substitution reactions.



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Caption: General synthesis workflow for **Reactive Red 4**.

## Experimental Protocols

### Protocol for Dyeing Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing cotton with **Reactive Red 4** using an exhaustion method. The process involves three key stages: exhaustion, fixation, and wash-off.<sup>[5][6]</sup>

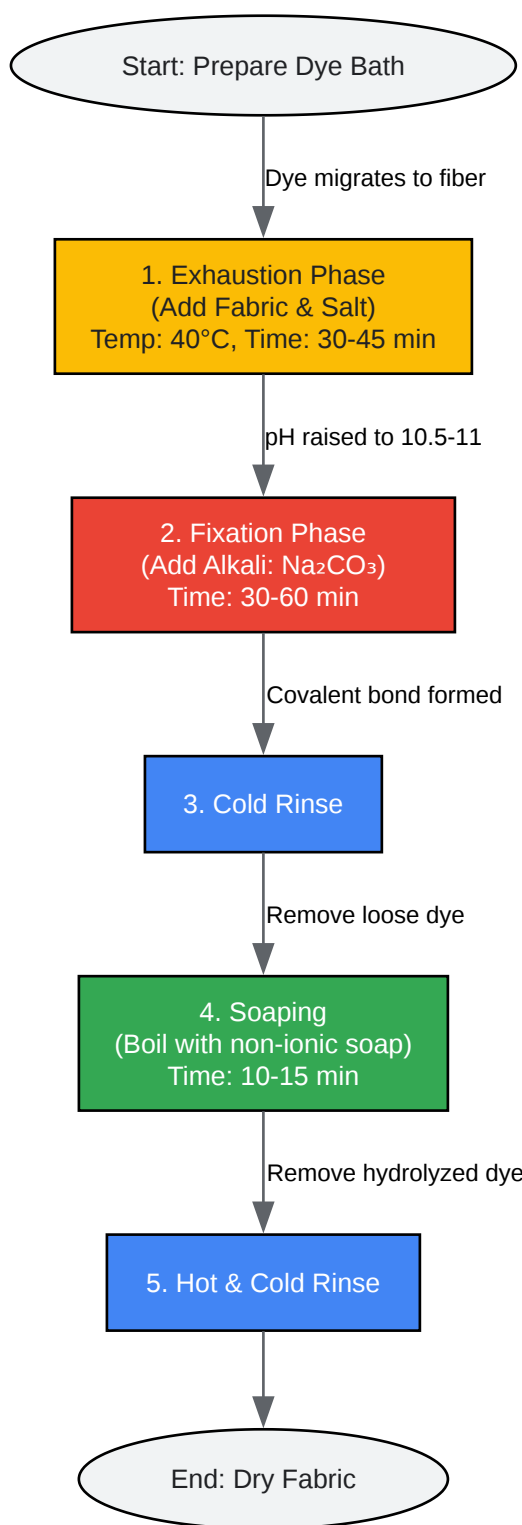
#### Materials and Reagents:

- Scoured and bleached cotton fabric
- **Reactive Red 4** dye
- Sodium chloride (NaCl) or Glauber's salt ( $\text{Na}_2\text{SO}_4$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ , Soda Ash)
- Non-ionic soaping agent
- Laboratory dyeing machine or water bath

#### Procedure:

- Dye Bath Preparation:
  - Set the liquor-to-material ratio (M:L), typically 1:20 (e.g., 200 mL water for 10 g of fabric).<sup>[7]</sup>
  - Calculate the required amount of dye based on the weight of fabric (% owf - on weight of fabric). For a 1% shade on 10 g of fabric, use 0.1 g of dye.
  - Make a paste of the dye with a small amount of cold water, then dissolve it completely with hot water ( $\sim 80^\circ\text{C}$ ).<sup>[7]</sup>
- Exhaustion Phase:
  - Add the dissolved dye solution to the dye bath.

- Introduce the wetted cotton fabric into the dye bath at a starting temperature of 40°C.
- Add the required amount of salt (e.g., 60 g/L NaCl) in two portions over 15-20 minutes.<sup>[7]</sup>  
<sup>[8]</sup> The salt acts as an electrolyte to promote dye migration from the solution to the fiber.<sup>[6]</sup>
- Run the dyeing process for 30-45 minutes to allow for dye exhaustion.<sup>[7]</sup>
- Fixation Phase:
  - After exhaustion, add the alkali, sodium carbonate (e.g., 15-20 g/L), to the dye bath. This raises the pH to 10.5-11, which is necessary to catalyze the covalent reaction between the dye's triazine ring and the hydroxyl groups of the cellulose.<sup>[6]</sup><sup>[7]</sup>
  - Continue the dyeing process for another 30-60 minutes for fixation.<sup>[7]</sup>
- Wash-off:
  - Drain the dye bath and rinse the fabric thoroughly with cold water until the water runs clear.
  - Prepare a soaping bath with a non-ionic soap (e.g., 2 g/L).
  - Boil the dyed fabric in the soaping solution for 10-15 minutes to remove any unfixed or hydrolyzed dye.<sup>[7]</sup> This step is critical for achieving good wash fastness.
  - Rinse with hot water, then cold water, and air dry.



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Caption: Experimental workflow for dyeing cotton with **Reactive Red 4**.

## Protocol for HPLC Analysis

High-Performance Liquid Chromatography (HPLC) is a key analytical technique for assessing the purity of reactive dyes and for studying their hydrolysis kinetics.<sup>[9][10]</sup> This method can separate the active, unhydrolyzed dye from its hydrolyzed, inactive form.

### Equipment and Reagents:

- HPLC system with a UV-Vis or PDA detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m)
- Mobile Phase A: Acetonitrile (HPLC grade) with an ion-pairing agent (e.g., 0.025 M tetrabutylammonium bromide)<sup>[9]</sup>
- Mobile Phase B: Aqueous buffer (e.g., 0.05 M ammonium dihydrogen phosphate)<sup>[9]</sup>
- Deionized water

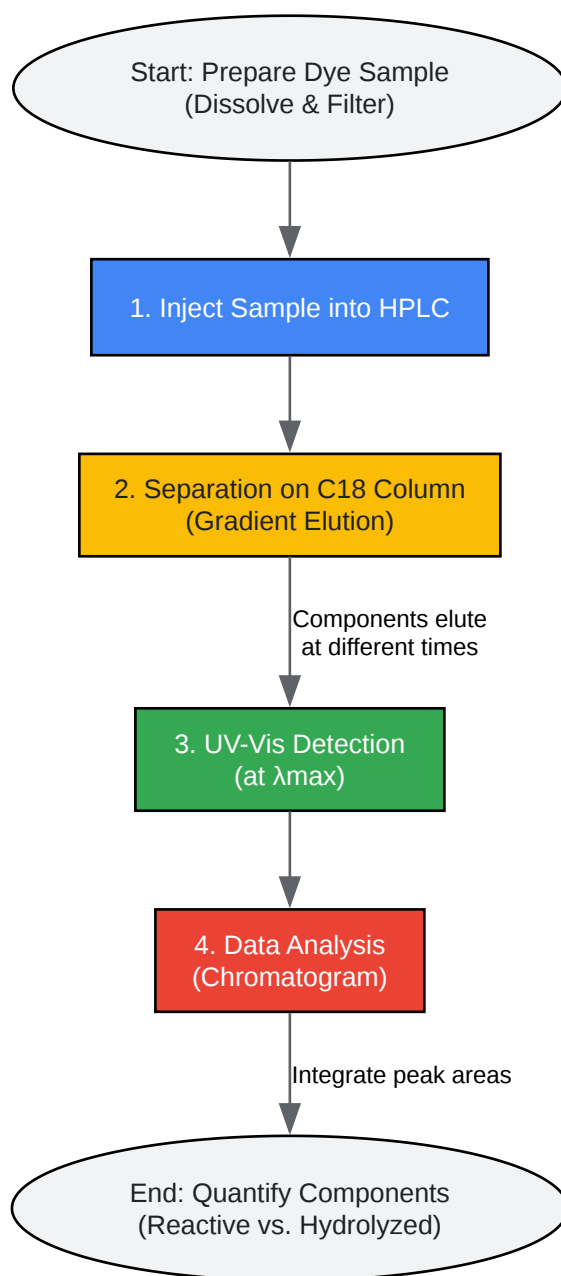
### Procedure:

- Sample Preparation:
  - Accurately weigh and dissolve a small amount of **Reactive Red 4** powder in deionized water to create a stock solution (e.g., 1000 ppm).
  - For hydrolysis studies, incubate a dye solution under alkaline conditions (e.g., pH 11) for a specific time, then neutralize before injection.
  - Dilute the sample to an appropriate concentration (e.g., 10-50 ppm) with the mobile phase and filter through a 0.45  $\mu$ m syringe filter.
- Chromatographic Conditions:
  - Column: C18 reversed-phase.
  - Mobile Phase: Use a gradient elution to effectively separate components. A typical gradient might start with a high percentage of aqueous buffer (Mobile Phase B) and ramp

up to a high percentage of acetonitrile (Mobile Phase A).<sup>[9]</sup>

- Flow Rate: 1.0 mL/min.<sup>[9]</sup>
- Injection Volume: 20  $\mu$ L.<sup>[9]</sup>
- Detection: Monitor the eluent at the dye's  $\lambda_{\text{max}}$  (approximately 520-540 nm).
- Column Temperature: Room temperature or controlled at 25-30°C.
- Data Analysis:
  - The unhydrolyzed, more reactive form of the dye will typically have a different retention time than the more polar, hydrolyzed form.
  - Quantify the components by integrating the peak areas. The percentage of hydrolyzed dye can be calculated relative to the total peak area.





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Caption: General workflow for the HPLC analysis of **Reactive Red 4**.

## Biochemical Interactions and Stability

### Inhibition of Phosphotransferase Activity

Some monochlorotriazine dyes have been noted to inhibit phosphotransferase activity. This interaction is likely due to the reactive triazine ring, which can covalently modify nucleophilic

residues (such as lysine or cysteine) in the enzyme's active site, leading to inactivation.

However, specific studies detailing the mechanism or inhibitory constants ( $K_i$ ) for **Reactive Red 4** are not widely available, and this remains an area for further investigation.

## Chemical Stability

**Reactive Red 4** is stable under the alkaline conditions required for dyeing. However, prolonged exposure to high temperatures and extreme pH (highly acidic or highly alkaline) can lead to the hydrolysis of the chlorotriazine group. This hydrolysis reaction converts the reactive dye into an inactive form that can no longer form a covalent bond with the fiber, reducing the efficiency of the dyeing process. The stability of similar reactive dye solutions and inks has been shown to be optimal in a slightly alkaline pH range of 8-9.<sup>[11]</sup>

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